



CAS number and molecular formula of meso-2,5dibromoadipic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Meso-2,5-dibromoadipic acid

Cat. No.: B15350965

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An In-depth Technical Guide to meso-2,5-dibromoadipic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **meso-2,5-dibromoadipic acid**, a halogenated dicarboxylic acid with significant applications in organic synthesis. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its current and potential applications in various research and development fields.

Chemical and Physical Properties

Meso-2,5-dibromoadipic acid is a specialty chemical valued for its role as a versatile building block in the synthesis of more complex molecules.[1] Its chemical structure, featuring two bromine atoms and two carboxylic acid groups, allows for a variety of chemical transformations. [1][2]

Table 1: Chemical and Physical Properties of meso-2,5-dibromoadipic Acid



Property	Value
CAS Number	3425-65-8[3]
Molecular Formula	C ₆ H ₈ Br ₂ O ₄ [1][4]
Molecular Weight	303.93 g/mol [1]
IUPAC Name	(2R,5S)-2,5-dibromohexanedioic acid
Synonyms	meso-2,5-Dibromoadipic acid
Appearance	White crystalline solid[1]
Boiling Point	395.4 ± 42.0 °C (at 760 mmHg)[1]
Density	2.1 ± 0.1 g/cm ³ [1]
Flash Point	192.9 ± 27.9 °C[1]

Experimental Protocol: Synthesis of meso-2,5-dihaloadipates

The following is a detailed experimental protocol for the preparation of meso-2,5-dihaloadipates, which can be adapted for **meso-2,5-dibromoadipic acid**. This process involves the bromination of adipoyl chloride followed by esterification.

Materials:

- Adipoyl chloride (98%)
- Liquid bromine
- 2B ethanol
- Two-liter three-neck round-bottom flask
- Paddle stirrer
- Thermometer



- Sun lamp
- Ice water bath

Procedure:

- Bromination of Adipoyl Chloride:
 - Charge a two-liter flask with 200 g (1.093 mole) of 98% adipoyl chloride.
 - Heat the stirred oil to 75°-85° C using a sun lamp.
 - Once the temperature is stable, add 374.3 g (2.342 mole) of liquid bromine dropwise over five hours and fifteen minutes.
 - Maintain the reaction at 75°-85° C for an additional hour and forty-five minutes after the addition is complete.
 - Monitor the reaction's completeness using thin-layer chromatography. If the reaction is incomplete, add an additional 78 g (0.488 mole) of bromine over 45 minutes, followed by 30 minutes of heating at 75° C to 85° C.
 - The resulting crude dibromo adipoyl chloride can be used in the next step without further purification.

Esterification:

- Equip a two-liter three-neck round-bottom flask with a paddle stirrer and a thermometer, and immerse it in an ice water bath.
- Charge the flask with 650 ml of 2B ethanol.
- Add the crude dibromo adipoyl chloride (1.093 mole) to the stirred 2B ethanol, ensuring the internal temperature does not exceed 25° C. This addition should take approximately forty-five minutes.
- Stir the resulting suspension at room temperature for sixteen hours, then at 5° C for thirty minutes.

Foundational & Exploratory



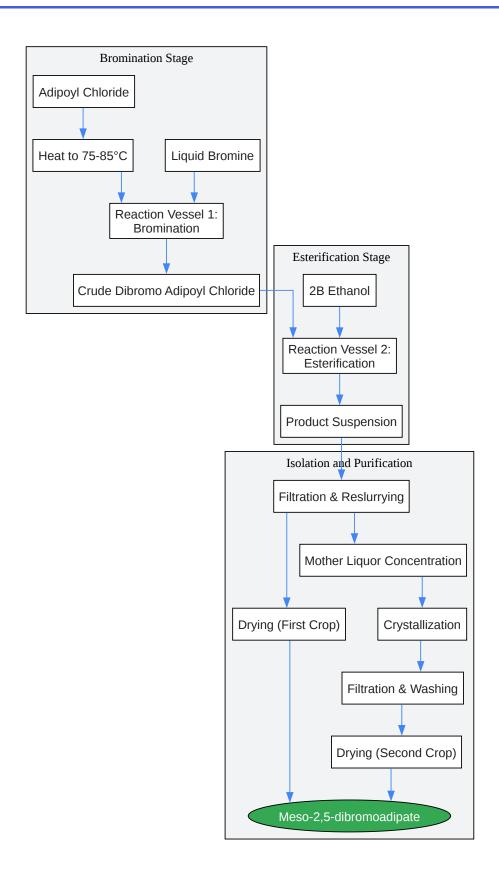


• Filter the suspension and reslurry the moist cake briefly in 250 ml of fresh 2B ethanol at 10°-15° C.

• Isolation and Purification:

- Filter the reslurried product and dry the first crop at 30° C in a vacuum oven. This should yield a white crystalline solid.
- Combine all the ethanol mother liquors and reduce the volume to 600 ml.
- Allow the solution to stand for three days at room temperature to precipitate more crystals.
- Stir this mixture for one hour at 5°-10° C, then filter.
- Wash the moist cake with 150 ml of 2B ethanol at 5°-10° C, then filter and dry at 30° C in a vacuum oven to obtain the second crop of the product.





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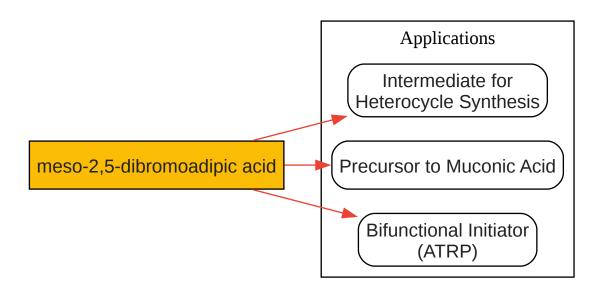
Caption: Synthesis workflow for meso-2,5-dihaloadipates.



Applications in Organic Synthesis

Meso-2,5-dibromoadipic acid is a valuable intermediate in various organic synthesis pathways due to its bifunctional nature.

- Polymer Chemistry: It can serve as a bifunctional initiator in atom transfer radical polymerization (ATRP), which is a method for producing polymers with well-controlled molecular weight distributions.
- Precursor to Muconic Acid: This compound is a precursor in the synthesis of muconic acid.
 Muconic acid is a known metabolite found in the urine of individuals with prolonged exposure to benzene, making its synthesis relevant for toxicological studies.
- Synthesis of Heterocycles: The esterified derivatives of meso-2,5-dihaloadipates are particularly useful as intermediates in the synthesis of various heterocyclic compounds, such as disubstituted pyrrolidines and diazabicyclooctanes.



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Caption: Applications of meso-2,5-dibromoadipic acid.

Biological Significance and Drug Development



While **meso-2,5-dibromoadipic acid** is a versatile building block in organic chemistry, there is limited publicly available information regarding its direct biological activity or its specific roles in signaling pathways. Its utility in drug development is primarily as an intermediate for the synthesis of more complex, biologically active molecules, such as heterocyclic compounds. Further research is required to elucidate any intrinsic pharmacological properties of **meso-2,5-dibromoadipic acid** itself.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols described should be carried out by qualified professionals in a properly equipped laboratory setting, with all appropriate safety precautions in place.

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